

Application Notes: The Barium Chlorate and Sucrose Exothermic Reaction

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Compound of Interest

Compound Name: Barium chlorate

Cat. No.: B081389

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Introduction

The reaction between **barium chlorate** ($\text{Ba}(\text{ClO}_3)_2$) and sucrose ($\text{C}_{12}\text{H}_{22}\text{O}_{11}$) is a vigorous exothermic oxidation-reduction reaction commonly utilized in chemical demonstrations. **Barium chlorate**, a powerful oxidizing agent, reacts with sucrose, which serves as the fuel.[1] The reaction is typically initiated by the addition of a dehydrating agent, such as concentrated sulfuric acid. This demonstration effectively illustrates principles of redox reactions, combustion, and the characteristic green flame produced by the excitation of barium ions, a principle applied in pyrotechnics.[1][2] The reaction is notable for its rapid energy release, producing significant heat, light in the form of a green flame, and a large volume of smoke and carbonaceous residue.[1][3]

Chemical and Physical Properties

A summary of the key physical and chemical properties of the primary reactants is provided below.

Compound	Chemical Formula	Molar Mass (g/mol)	Appearance	Density (g/cm ³)
Barium Chlorate	Ba(ClO ₃) ₂	304.23	White solid	3.18
Sucrose	C ₁₂ H ₂₂ O ₁₁	342.30	White granulated solid	1.59
Sulfuric Acid	H ₂ SO ₄	98.08	Clear, colorless oily liquid	1.84

Source:

Experimental Protocols

Extreme caution must be exercised when performing this demonstration. The mixture is sensitive to shock and friction, and the reaction is highly energetic.[\[1\]](#)[\[4\]](#) All procedures must be conducted in a certified fume hood with the sash lowered, and appropriate personal protective equipment (PPE), including safety goggles, face shield, and fire-retardant clothing, must be worn.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Protocol 1: Small-Scale Demonstration

This protocol is suitable for a contained demonstration of the reaction's core principles.

Materials and Equipment:

- **Barium chlorate** (Ba(ClO₃)₂) - 1.0 g
- Granulated sucrose (C₁₂H₂₂O₁₁) - 1.0 g
- Concentrated (18 M) sulfuric acid (H₂SO₄)
- Graphite crucible or small evaporating dish[\[1\]](#)[\[7\]](#)
- Ring stand and clamp
- Spatula

- Pasteur pipette
- Insulating mat

Procedure:

- Position the graphite crucible on a ring stand inside a fume hood. Place an insulating mat beneath the setup.
- Carefully weigh 1.0 g of **barium chlorate** and 1.0 g of granulated sucrose.[8]
- Transfer both solids to the crucible.
- Using the edge of a spatula, gently and slowly combine the crystals. DO NOT grind or apply significant pressure, as the mixture is shock-sensitive.[1][8] Mix until the granules appear evenly distributed.
- Ensure the fume hood sash is lowered to a safe level.
- Using a Pasteur pipette, add a single drop of concentrated sulfuric acid to the center of the mixture.[8]
- Stand back from the apparatus immediately. The reaction will initiate after a brief delay, producing a green flame, smoke, and a voluminous black ash.[1][7]
- Allow the apparatus to cool completely before proceeding with disposal.

Protocol 2: Larger-Scale Demonstration

This protocol produces a more pronounced visual effect but carries a correspondingly higher risk.

Materials and Equipment:

- **Barium chlorate** ($\text{Ba}(\text{ClO}_3)_2$) - 7.0 g
- Granulated sucrose ($\text{C}_{12}\text{H}_{22}\text{O}_{11}$) - 7.0 g

- Concentrated (18 M) sulfuric acid (H_2SO_4)
- Graphite crucible[1]
- Ring stand and clamp
- Petri dish for mixing[1]
- Spatula
- Dropper[1]
- Insulating mat

Procedure:

- Set up the graphite crucible on a ring stand over an insulating mat within a fume hood.
- Measure 7.0 g of **barium chlorate** and 7.0 g of granulated sucrose.[1]
- Add both components to a petri dish.
- Gently mix the solids with a spatula until a homogenous mixture is achieved. Avoid any grinding motions.[1]
- Carefully transfer the mixture into the graphite crucible.
- Lower the fume hood sash.
- Add one to two drops of 18 M sulfuric acid to the mixture.[1]
- Observe the reaction from a safe distance. A vigorous reaction will ensue, characterized by a large green flame.[1]
- After the reaction has ceased, wait for the crucible to cool completely before cleaning. The remaining product is a fluffy, black carbon ash.[1]

Experimental Workflow

Caption: Experimental workflow for the **barium chlorate** and sucrose demonstration.

Reaction Chemistry and Stoichiometry

Barium chlorate acts as the oxidizer, and sucrose is the fuel. Concentrated sulfuric acid initiates the reaction by dehydrating the sugar and forming chloric acid, which is unstable and decomposes, starting the rapid oxidation process.

The overall reaction is highly exothermic. The green color observed is due to the emission of photons as excited barium electrons return to their ground state, with a characteristic wavelength between 520 and 565 nm.^[1]

Two potential balanced equations for the reaction are reported, which may depend on the specific reaction conditions.

Reaction A (with Sulfuric Acid):^[8] $2 \text{Ba}(\text{ClO}_3)_2(\text{s}) + \text{C}_{12}\text{H}_{22}\text{O}_{11}(\text{s}) + 2 \text{H}_2\text{SO}_4(\text{l}) \rightarrow 2 \text{BaSO}_4(\text{s}) + 12 \text{CO}_2(\text{g}) + 11 \text{H}_2\text{O}(\text{g}) + 2 \text{HClO}_4(\text{aq}) + \text{Cl}_2\text{O}(\text{g})$

Reaction B (Simplified Thermal Decomposition):^[2] $4 \text{Ba}(\text{ClO}_3)_2(\text{s}) + \text{C}_{12}\text{H}_{22}\text{O}_{11}(\text{s}) \rightarrow 4 \text{BaCl}_2(\text{s}) + 12 \text{CO}_2(\text{g}) + 11 \text{H}_2\text{O}(\text{g})$

Reaction Pathway

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